

Physical properties of benzyl fluoride (boiling point, density)

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Compound of Interest

Compound Name: Benzyl fluoride

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An In-depth Technical Guide to the Physical Properties of Benzyl Fluoride

This technical guide provides a comprehensive overview of the key physical properties of **benzyl fluoride** ($C_6H_5CH_2F$), specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals in drug development who require precise data and an understanding of the methodologies for its determination.

Physical Properties of Benzyl Fluoride

Benzyl fluoride is a colorless liquid at standard conditions.^{[1][2]} Its key physical properties, boiling point, and density, have been determined through various experimental measurements. The following table summarizes the reported quantitative data.

Physical Property	Value	Conditions
Boiling Point	140 °C (413 K)	At standard pressure (100 kPa)
137 °C	Not specified	
139.8 °C	At 753 mmHg	
60 °C	At 45 Torr	
Density	1.0228 g/cm ³	At 25 °C (77 °F)
1.02278 g/cm ³	At 25.3 °C	
1.023 g/mL	Not specified	

Experimental Protocols for Property Determination

The accurate determination of physical properties such as boiling point and density is fundamental for the characterization and application of chemical compounds. Standard laboratory procedures are employed to ensure precision and reproducibility.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The presence of impurities can alter the boiling point, typically by raising it. Several standard methods are used for its determination.

a) Thiele Tube Method: This is a convenient method for determining the boiling point of small quantities of a liquid.^[3]

- Apparatus: A Thiele tube, thermometer, capillary tube (sealed at one end), a small test tube (e.g., a Durham tube), and a heating medium (typically mineral oil).
- Procedure:
 - A small amount of **benzyl fluoride** (a few milliliters) is placed into the small test tube.
 - A capillary tube is placed inside the test tube with its open end submerged in the liquid.

- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is placed in a Thiele tube containing mineral oil, which is then gently heated at its side arm.[3][4]
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Heating is stopped, and the liquid is allowed to cool. The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.[4]

b) Distillation Method: For larger quantities, a simple or fractional distillation apparatus can be used to determine the boiling point.[3][5] This method also serves to purify the liquid.

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heat source.
- Procedure:
 - The distillation flask is filled with **benzyl fluoride** (at least 5 mL) and a few boiling chips.[3]
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.[5]
 - The liquid is heated to a boil.
 - The temperature is monitored. The boiling point is the stable temperature recorded on the thermometer during the distillation of the bulk liquid.[3]
 - The atmospheric pressure should be recorded, as boiling point is pressure-dependent.

Density Determination

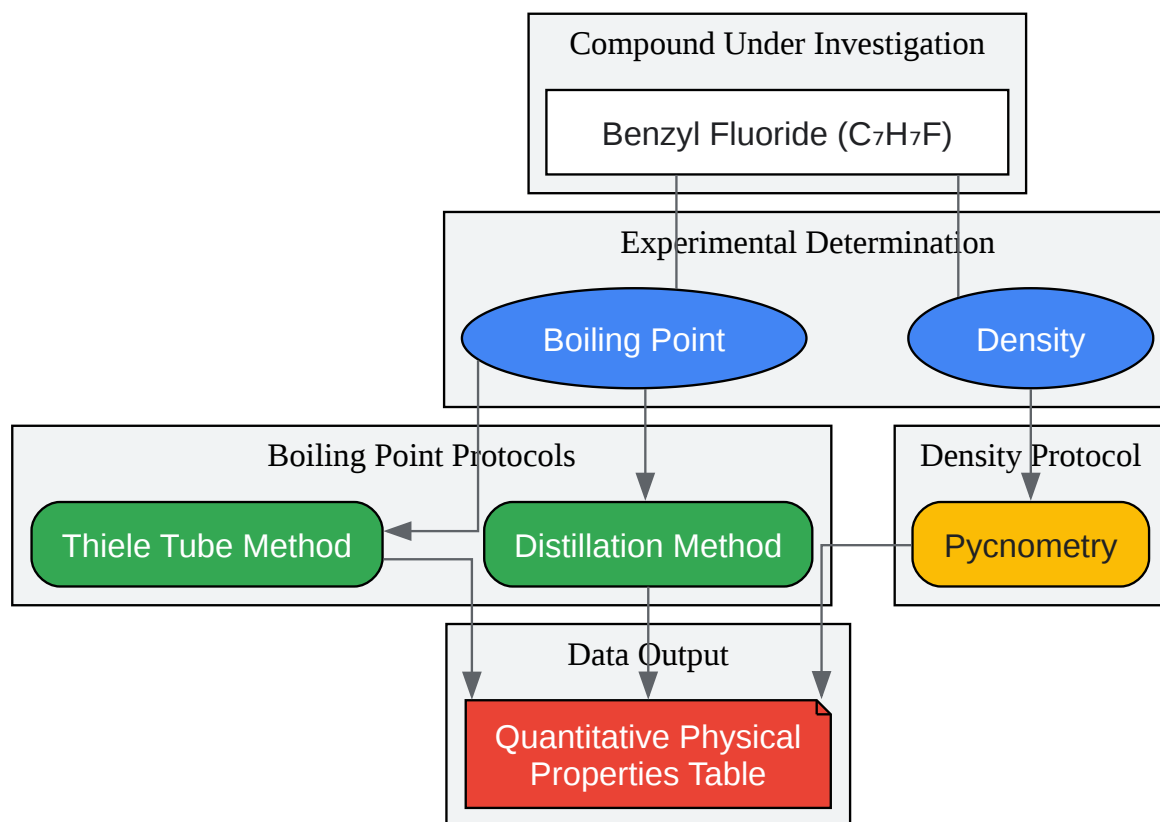
Density is the mass of a substance per unit volume. It is a characteristic property that can be used to identify a substance or determine its purity.

a) Pycnometer Method: A pycnometer (or specific gravity bottle) is a flask with a precise, known volume, used for accurate density measurements.

- Apparatus: A pycnometer, an analytical balance.
- Procedure:
 - The mass of the clean, dry pycnometer is accurately measured.
 - The pycnometer is filled with **benzyl fluoride**, and its mass is measured again.
 - The pycnometer is emptied, cleaned, and filled with a reference substance of known density (e.g., deionized water) at the same temperature, and its mass is measured.
 - The volume of the pycnometer is calculated from the mass and density of the reference substance.
 - The density of **benzyl fluoride** is then calculated by dividing the mass of the **benzyl fluoride** by the determined volume of the pycnometer.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of **benzyl fluoride**.



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